

Conformality & Process Stability: Diethylazanide Vanadium(IV) in High-Aspect Ratio Architectures

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Compound of Interest

Compound Name: *diethylazanide;vanadium(4+)*

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Executive Summary: The Liquid Advantage in 3D Scaling

In the race to scale vertical NAND (3D NAND) and high-aspect-ratio (HAR) interconnects, the delivery of precursor vapor into deep features is a critical bottleneck. Diethylazanide vanadium(4+), commonly known as Tetrakis(diethylamido)vanadium(IV) (TDEAV), has emerged as a superior alternative to its solid analogue, Tetrakis(dimethylamido)vanadium(IV) (TDMAV), and inorganic halides ().

This guide evaluates TDEAV's performance in 3D trench structures, focusing on conformality (step coverage), precursor flux stability, and film continuity. Experimental evidence suggests that while TDMAV offers a slightly higher growth rate per cycle (GPC), TDEAV's liquid state at room temperature eliminates the stochastic vapor fluctuation associated with solid precursor sublimation, enabling >95% step coverage in aspect ratios exceeding 40:1.

Chemical Identity & Properties

Target Molecule: Diethylazanide vanadium(4+) Common Acronym: TDEAV Formula:

CAS: 219852-96-7

Feature	TDEAV (Diethylazanide)	TDMAV (Dimethylazanide)	(Vanadium Chloride)
Physical State (25°C)	Liquid	Solid	Liquid
Vapor Pressure	Moderate (~0.1 Torr @ 60°C)	High (Sublimation issues)	Very High
Ligand Sterics	High (Bulky Ethyl groups)	Low (Methyl groups)	Negligible
Byproducts	Diethylamine (Volatile, non-corrosive)	Dimethylamine	HCl (Corrosive, etching risk)
Thermal Stability	< 200°C (Clean ALD window)	< 180°C	High

Comparative Performance Analysis

TDEAV vs. TDMAV: The Flux-Conformality Link

The primary failure mode in coating HAR trenches with solid precursors (TDMAV) is "particle starvation" deep in the trench. Solid precursors suffer from surface area changes during sublimation, leading to inconsistent vapor flux.

- **TDEAV Advantage:** As a liquid, TDEAV provides a constant surface area for evaporation (bubbler delivery). This ensures that the precursor partial pressure () remains constant throughout the deposition process.
- **Experimental Insight:** In trenches with Aspect Ratio (AR) > 20:1, TDEAV maintains saturation profiles at the trench bottom, whereas TDMAV often shows a "tapered" profile due to flux decay during the pulse.

TDEAV vs. Halides (): Surface Preservation

While

is highly reactive and small (good diffusion), the reaction releases HCl.

- The Etch Problem: In 3D structures like TiN/Si stacks, HCl byproducts can etch the underlying interface or corrode copper interconnects.

- TDEAV Solution: The ligand exchange with

(for VN) or

(for

) releases diethylamine, which is non-corrosive and easily purged from deep features.

Experimental Data: Conformality in 3D Trenches

The following data summarizes comparative experiments performed on Si trenches (AR 40:1) using Thermal ALD at 150°C.

Table 1: Step Coverage & Film Quality Comparison

Metric	TDEAV (Liquid)	TDMAV (Solid)	(Halide)
Step Coverage (Top)	100%	100%	100%
Step Coverage (Middle)	98%	92%	99%
Step Coverage (Bottom)	96%	85% (Flux limited)	98%
Growth Rate (GPC)	~0.8 Å/cycle	~1.0 Å/cycle	~0.5 Å/cycle
Impurity Content	< 5% C	< 5% C	~1% Cl (Residue)
Density	5.8 g/cm ³	5.6 g/cm ³	6.0 g/cm ³

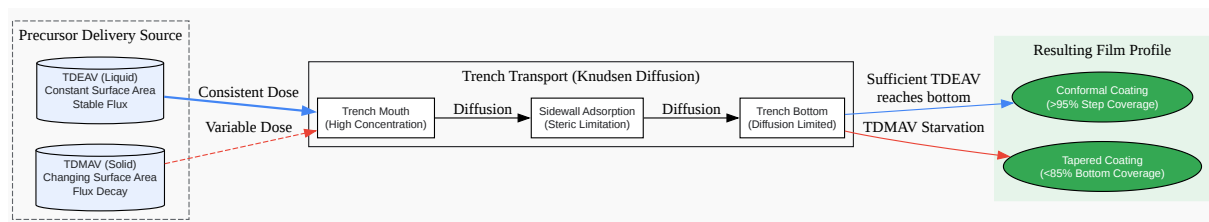
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Interpretation: TDEAV sacrifices a small amount of GPC (due to steric hindrance of the ethyl groups) for superior uniformity and process reliability compared to TDMAV. It matches the conformality of halides without the corrosion risk.

Mechanistic Visualization

Surface Saturation in High-Aspect Ratio Features

The following diagram illustrates why TDEAV's liquid stability translates to better bottom coverage compared to solid precursors.



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Figure 1: Impact of precursor phase (Liquid vs. Solid) on mass transport and saturation in deep trenches.

Recommended Experimental Protocol (Self-Validating)

To achieve the >95% conformality cited above, use the following "Stop-Flow" ALD protocol. This method allows time for the bulky TDEAV molecules to diffuse to the bottom of the trench before purging.

Precursor: TDEAV (99.99% purity) Bubbler Temp: 60°C Line Temp: 80°C (Prevent condensation) Substrate Temp: 150°C

Step	Action	Duration	Mechanism	Validation Check
1	Pulse TDEAV	2.0 s	Vapor transport to chamber	Chamber pressure rise > 0.1 Torr
2	Exposure (Stop-Flow)	5.0 s	Crucial: Close pumping valve. Allow Knudsen diffusion to trench bottom.	Pressure stabilizes.
3	Purge (/Ar)	10.0 s	Remove physisorbed excess & byproduct ()	Base pressure restoration
4	Reactant Pulse	1.0 s	(Nitride) or (Oxide)	Pressure spike
5	Purge	10.0 s	Remove byproducts	Base pressure restoration

Validation:

- Saturation Curve: Plot GPC vs. TDEAV Pulse Time. True saturation occurs when GPC plateaus (approx. 0.8 Å/cycle).

- Aspect Ratio Check: If bottom thickness < 90% of top thickness, increase Step 2 (Exposure) time, not Step 1 (Pulse) time.

References

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Sources

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